Solubility and stability of 2-Benzylidenecyclohexanone in different solvents

Author: BenchChem Technical Support Team. **Date**: December 2025

Compound of Interest	
Compound Name:	2-Benzylidenecyclohexanone
Cat. No.:	B1582358

Get Quote

Solubility and Stability of 2-Benzylidenecyclohexanone: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility and stability characteristics of **2-Benzylidenecyclohexanone**, a chalcone derivative of interest in various research and development fields. This document details the available solubility data, outlines experimental protocols for solubility and stability determination, and discusses potential degradation pathways.

Introduction

2-Benzylidenecyclohexanone is an α,β-unsaturated ketone belonging to the chalcone family. Chalcones are known for their diverse biological activities and serve as important intermediates in organic synthesis. Understanding the solubility and stability of **2-Benzylidenecyclohexanone** is critical for its application in drug discovery, formulation development, and materials science. This guide aims to provide a centralized resource of technical information for professionals working with this compound.

Physicochemical Properties

Property	Value	Reference
Molecular Formula	$C_{13}H_{14}O$	[1]
Molecular Weight	186.25 g/mol	[1]
Appearance	Light yellow to brown powder/crystal	[2]
Melting Point	53-55 °C	
Boiling Point	180-184 °C at 14 mmHg	
IUPAC Name	2-benzylidenecyclohexan-1-one	[1]
CAS Number	5682-83-7	[1]

Solubility Profile

Quantitative solubility data for **2-Benzylidenecyclohexanone** in a range of organic solvents is not readily available in the peer-reviewed literature. However, qualitative assessments indicate that it is soluble in many common organic solvents and insoluble in water. The solubility of the related compound, 2,6-dibenzylidene-cyclohexanone, has been noted in organic solvents like ethanol.[3]

Table 1: Qualitative Solubility of **2-Benzylidenecyclohexanone**

Solvent	Solubility
Water	Insoluble
Ethanol	Soluble
Acetone	Soluble
Dichloromethane	Soluble
Chloroform	Soluble
Ethyl Acetate	Soluble

 Tech Support

Note: This table is based on general observations for chalcones and related compounds. Quantitative determination is recommended for specific applications.

Experimental Protocol: Solubility Determination (Gravimetric Method)

The following is a detailed protocol for the quantitative determination of the solubility of **2-Benzylidenecyclohexanone** in various solvents using the gravimetric method.

4.1. Materials and Apparatus

- **2-Benzylidenecyclohexanone** (high purity)

- Selected solvents (analytical grade)

- Analytical balance (±0.1 mg accuracy)

- Thermostatic shaker or water bath

- Vials with screw caps

- Syringe filters (e.g., 0.45 µm PTFE)

- Oven or vacuum oven

- Desiccator

4.2. Procedure

- Sample Preparation: Add an excess amount of **2-Benzylidenecyclohexanone** to a series of pre-weighed vials.

- Solvent Addition: Add a known mass of the desired solvent to each vial.

- Equilibration: Tightly cap the vials and place them in a thermostatic shaker set to the desired temperature (e.g., 298.15 K, 303.15 K, etc.). Allow the mixtures to equilibrate for a sufficient period (e.g., 24-72 hours) with constant agitation to ensure saturation.
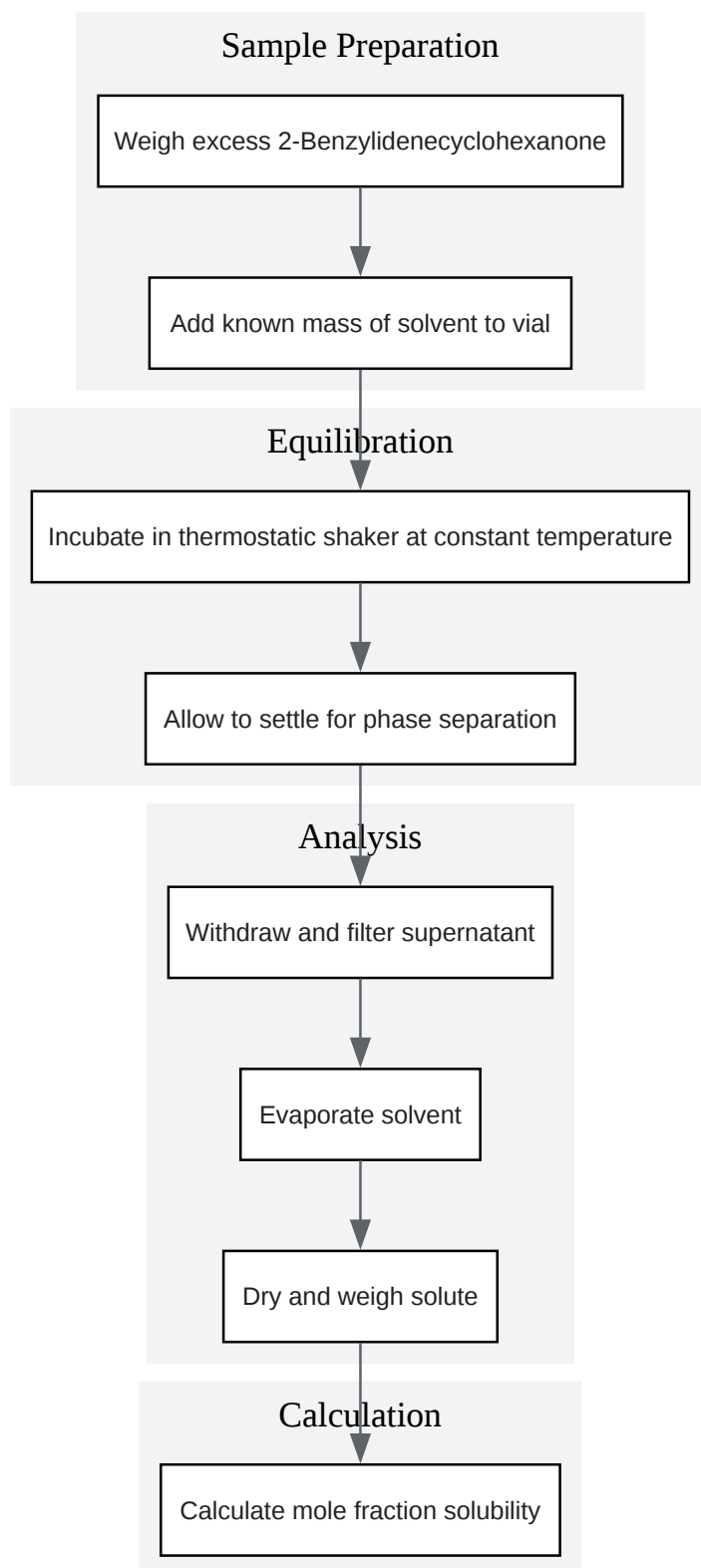
 Tech Support

- Phase Separation: After equilibration, stop the agitation and allow the vials to stand undisturbed at the set temperature for at least 4 hours to allow the undissolved solid to settle.

- Sample Withdrawal and Filtration: Carefully withdraw a known mass of the supernatant using a pre-warmed syringe and immediately filter it through a syringe filter into a pre-weighed container to remove any undissolved particles.

- Solvent Evaporation: Place the container with the filtrate in an oven at a temperature sufficient to evaporate the solvent completely without decomposing the solute. A vacuum oven can be used to facilitate evaporation at a lower temperature.

- Drying and Weighing: Once the solvent is completely evaporated, place the container in a desiccator to cool to room temperature. Weigh the container with the dried solute.

- Calculation: The mole fraction solubility (x) can be calculated using the following equation:

$$x = (m_1 / M_1) / [(m_1 / M_1) + (m_2 / M_2)]$$

where:

  - m_1 is the mass of the solute

  - M_1 is the molar mass of the solute

  - m_2 is the mass of the solvent

  - M_2 is the molar mass of the solvent

4.3. Experimental Workflow Diagram

Tech Support

Sample Preparation

Weigh excess 2-Benzylidenecyclohexanone

Add known mass of solvent to vial

Equilibration

Incubate in thermostatic shaker at constant temperature

Allow to settle for phase separation

Analysis

Withdraw and filter supernatant

Evaporate solvent

Dry and weigh solute

Calculation

Calculate mole fraction solubility

Click to download full resolution via product page

Caption: Experimental workflow for gravimetric solubility determination.

Stability Profile and Degradation Pathways

The stability of **2-Benzylidenecyclohexanone** is a critical parameter for its storage and application. Forced degradation studies are essential to understand its intrinsic stability and to identify potential degradation products.

5.1. Experimental Protocol: Forced Degradation Studies

Forced degradation studies involve subjecting the compound to stress conditions more severe than accelerated stability testing.

5.1.1. Materials and Reagents

- **2-Benzylidenecyclohexanone**

- Hydrochloric acid (HCl)

- Sodium hydroxide (NaOH)

- Hydrogen peroxide (H_2O_2)

- Methanol, Acetonitrile (HPLC grade)

- Water (HPLC grade)

- pH meter

- Photostability chamber

- Oven

5.1.2. Procedure

- Acid Hydrolysis: Dissolve **2-Benzylidenecyclohexanone** in a suitable solvent and add 0.1 N HCl. Reflux for a specified period (e.g., 2-8 hours) or store at a specific temperature. Neutralize the solution before analysis.

- Base Hydrolysis: Dissolve **2-Benzylidenecyclohexanone** in a suitable solvent and add 0.1 N NaOH. Reflux or store at a specific temperature for a defined time. Neutralize the solution before analysis.

- Oxidative Degradation: Treat a solution of **2-Benzylidenecyclohexanone** with 3-30% hydrogen peroxide at room temperature for a specified duration.

- Thermal Degradation: Expose the solid compound to dry heat in an oven at a high temperature (e.g., 60-80 °C) for a defined period.

- Photolytic Degradation: Expose a solution of **2-Benzylidenecyclohexanone** to UV light (e.g., 254 nm) or a combination of UV and visible light in a photostability chamber.

5.2. Analytical Method: Stability-Indicating HPLC

A stability-indicating High-Performance Liquid Chromatography (HPLC) method is crucial for separating and quantifying the parent compound from its degradation products.

5.2.1. Suggested HPLC Parameters (to be optimized)

- Column: C18 column (e.g., 250 mm x 4.6 mm, 5 μm)

- Mobile Phase: A gradient of acetonitrile and water or methanol and water.

- Flow Rate: 1.0 mL/min

- Detection: UV at a suitable wavelength (to be determined by UV scan)

- Injection Volume: 10-20 μL

- Column Temperature: 25-30 °C

5.3. Potential Degradation Pathway

Chalcones, in general, are susceptible to degradation, particularly under acidic or basic conditions, which can lead to the cleavage of the α,β-unsaturated ketone system. Photodegradation can lead to isomerization or cyclization reactions.

Potential Degradation of 2-Benzylidenecyclohexanone
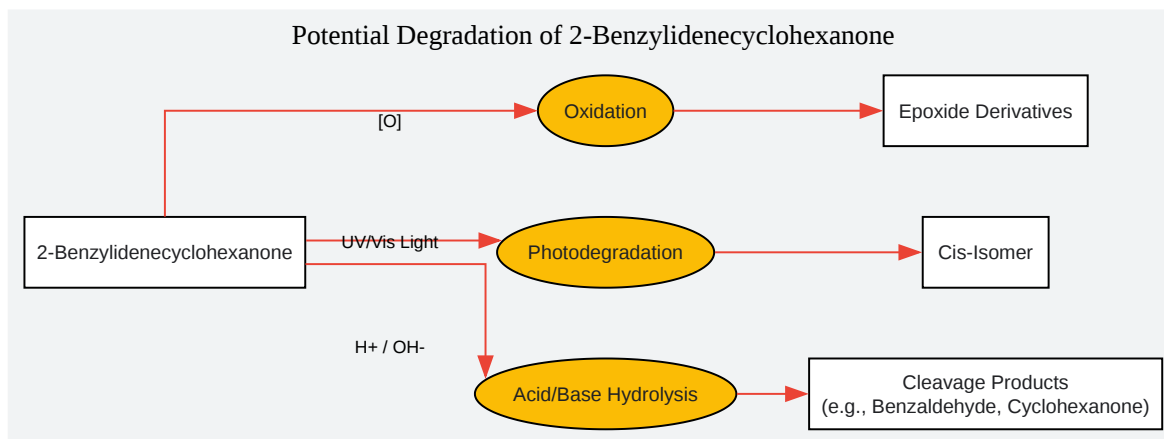
Click to download full resolution via product page

Caption: Potential degradation pathways of **2-Benzylidenecyclohexanone** under stress conditions.

Conclusion

This technical guide provides a foundational understanding of the solubility and stability of **2-Benzylidenecyclohexanone**. While specific quantitative solubility data remains to be extensively published, the provided protocols offer a robust framework for its determination. The stability of **2-Benzylidenecyclohexanone** is a critical consideration, and the outlined forced degradation studies and stability-indicating HPLC methodology are essential for ensuring its quality and performance in various applications. Further research is encouraged to establish a comprehensive quantitative solubility and degradation profile for this important chalcone derivative.

> **Need Custom Synthesis?**
>
> *BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.*
>
> *Email: info@benchchem.com or Request Quote Online.*

References

- 1. 2-Benzylidenecyclohexanone | C13H14O | CID 98926 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 2. 2-Benzylidenecyclohexanone | 5682-83-7 | Tokyo Chemical Industry Co., Ltd.(APAC) [tcichemicals.com]

- 3. pubs.acs.org [pubs.acs.org]

- To cite this document: BenchChem. [Solubility and stability of 2-Benzylidenecyclohexanone in different solvents]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1582358#solubility-and-stability-of-2-benzylidenecyclohexanone-in-different-solvents]

Disclaimer & Data Validity:

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade?   Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com